

biological function of HL2-m5 in cell signaling

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Compound of Interest

Compound Name: HL2-m5

Cat. No.: B15542006

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A Note on the Subject Matter

Initial searches for "**HL2-m5**" did not yield a defined biological molecule with this specific name. However, the search results did identify "H2-M5," a histocompatibility 2, M region locus 5 gene in mice.^[1] While the user's query specifies "**HL2-m5**," it is possible this was a typographical error, and the intended subject was H2-M5. This guide will proceed by focusing on the known biological functions of the mouse H2-M5 gene and protein, providing a technical overview based on available data. Should "**HL2-m5**" be a distinct, novel entity, this guide can serve as a template for its characterization.

H2-M5: A Technical Overview of its Role in Cell Signaling

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive technical guide on the biological function of the mouse H2-M5 gene and its protein product. H2-M5 is a non-classical major histocompatibility complex (MHC) class Ib molecule with predicted roles in antigen processing and presentation, as well as broader involvement in immune cell signaling. This guide summarizes its known and predicted functions, associated signaling pathways, and provides illustrative experimental protocols for its study.

Introduction to H2-M5

H2-M5 is the official symbol for the histocompatibility 2, M region locus 5 gene in mice (*Mus musculus*).^[1] It is a protein-coding gene that belongs to the MHC class Ib family. Unlike classical MHC class Ia molecules, which present a wide array of peptides to cytotoxic T lymphocytes, class Ib molecules like H2-M5 have more specialized functions, often involving the modulation of immune responses. The H2-M5 protein is predicted to be involved in several biological processes, including antigen processing and presentation and the regulation of T cell-mediated cytotoxicity.

Predicted Molecular Functions and Cellular Localization

The H2-M5 protein is predicted to have several molecular functions based on its structure and homology to other MHC molecules. These functions are primarily related to its ability to bind to other proteins and peptides.

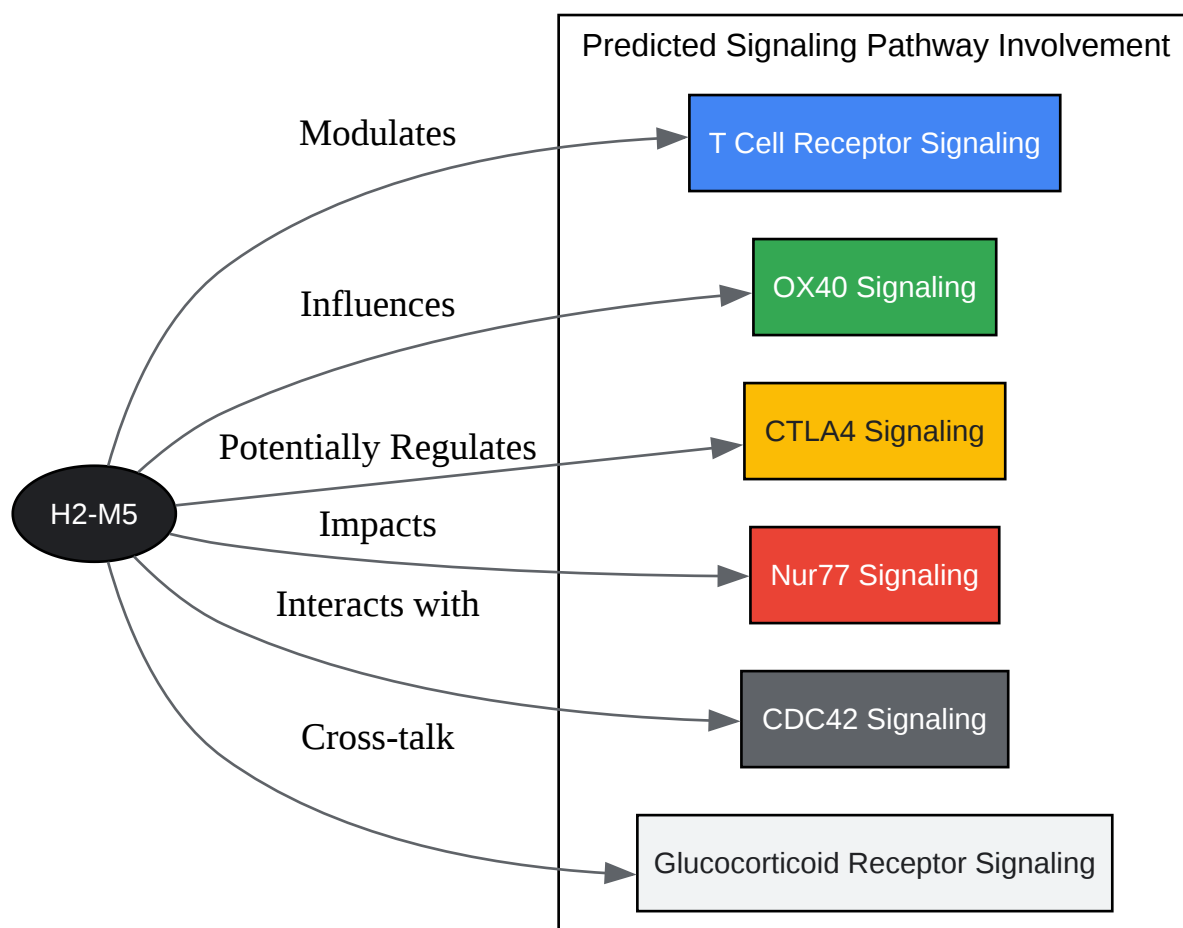
Table 1: Predicted Molecular Functions of H2-M5

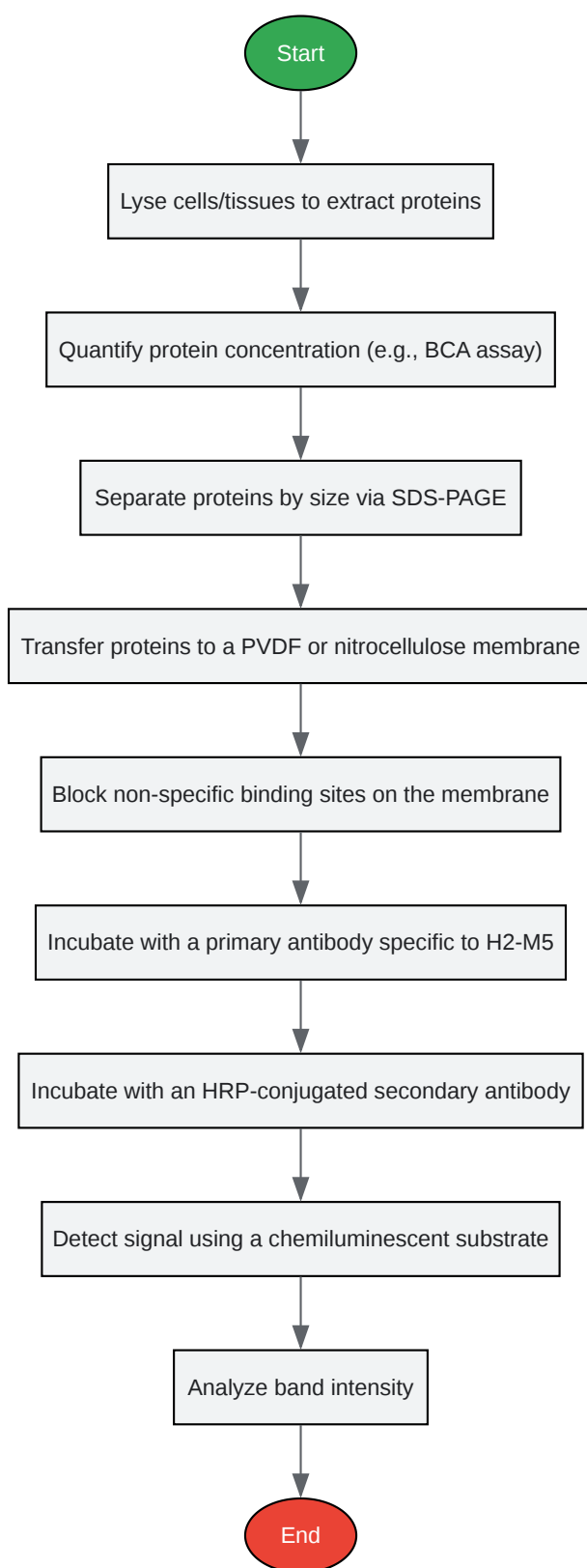
Predicted Function	Description
Signaling Receptor Binding	Predicted to interact with signaling receptors on the surface of immune cells, potentially modulating their activation.
Peptide Antigen Binding	Expected to bind and present specific endogenous peptides, a key feature of MHC molecules.
TAP Binding	Predicted to interact with Transporter associated with Antigen Processing (TAP) proteins, which are involved in loading peptides onto MHC class I molecules in the endoplasmic reticulum.
T-cell Receptor Binding	May interact with T-cell receptors, influencing T-cell activation and response.
Beta-2-microglobulin Binding	Associates with beta-2-microglobulin, which is necessary for the proper folding and cell surface expression of MHC class I molecules.

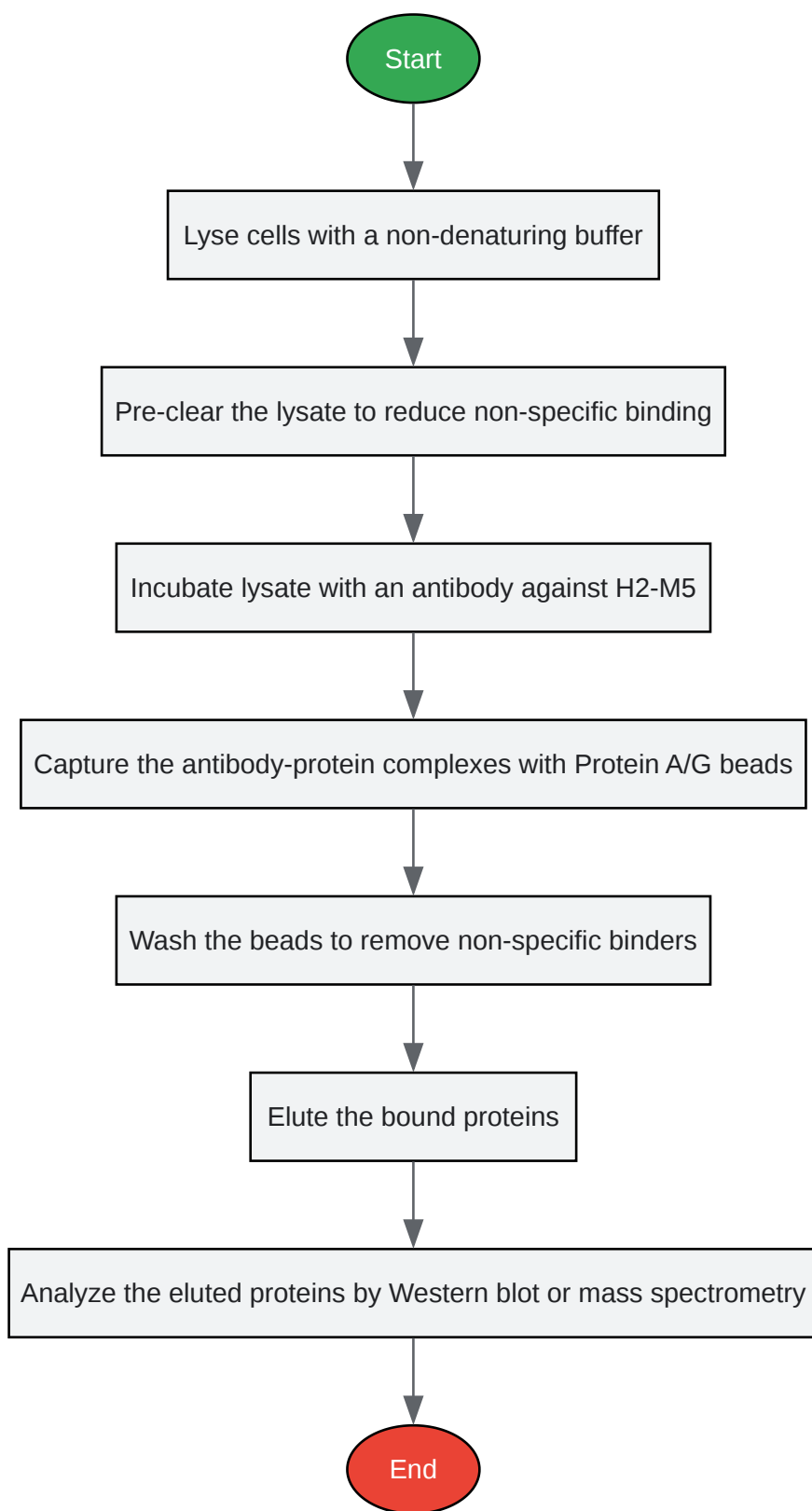
H2-M5 is predicted to be located in various cellular compartments, which is consistent with its role in antigen processing and presentation. It is expected to be found on the external side of the plasma membrane and in the extracellular space, as well as within the endoplasmic reticulum.

Role in Cell Signaling

H2-M5 is predicted to be involved in several signaling pathways, primarily those related to immune cell function.







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References

- 1. H2-M5 MGI Mouse Gene Detail - MGI:95917 - histocompatibility 2, M region locus 5 [informatics.jax.org]
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